

Toxicological Data Guide: 4-Hydroxy-3-isopropylbenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-isopropylbenzaldehyde

CAS No.: 126274-94-0

Cat. No.: B154294

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Content Type: Technical Whitepaper & Predictive Safety Assessment Target Audience: Researchers, Drug Development Scientists, and Safety Officers

Executive Summary

4-Hydroxy-3-isopropylbenzaldehyde (CAS: 168899-39-6 / 126274-94-0) is a functionalized aromatic aldehyde structurally related to Cuminaldehyde and Vanillin. While widely available as a pharmaceutical intermediate and research chemical, comprehensive public toxicological dossiers (e.g., REACH registration, NTP bioassays) are currently limited.

This guide provides a predictive toxicological assessment based on Read-Across methodologies using structurally validated analogues (Cuminaldehyde, 4-Hydroxybenzaldehyde, and Thymol). It synthesizes physicochemical data, predicted metabolic fate, and risk stratification, followed by detailed experimental protocols for validating these predictions in a laboratory setting.

Key Safety Prediction:

- Acute Toxicity: Moderate (GHS Category 4 Oral).
- Irritation: High potential for ocular and cutaneous irritation due to the phenolic-aldehyde motif.
- Genotoxicity: Predicted negative (non-mutagenic) based on structural analogue data.
- Sensitization: Potential skin sensitizer (structural alert: aldehyde).

Chemical Identity & Physicochemical Profile

Understanding the physicochemical properties is the first step in predicting bioavailability and toxicity.

Property	Data / Prediction	Relevance to Toxicology
Chemical Name	4-Hydroxy-3-isopropylbenzaldehyde	Target Compound
Synonyms	3-Isopropyl-4-hydroxybenzaldehyde; Isopropyl Vanillin (colloquial)	Identification
CAS Number	168899-39-6 (primary); 126274-94-0	Registry
Molecular Formula	C ₁₀ H ₁₂ O ₂	MW: 164.20 g/mol
Physical State	Solid / Crystalline Powder	Inhalation risk (dust)
LogP (Predicted)	~2.5 – 2.9	High lipophilicity; indicates good membrane permeability.
Water Solubility	Low (Sparingly soluble)	Limits aqueous formulation; requires DMSO/Ethanol for assays.
pKa (Phenol)	~7.5 – 8.0	Ionized at physiological pH (7.4), affecting protein binding.

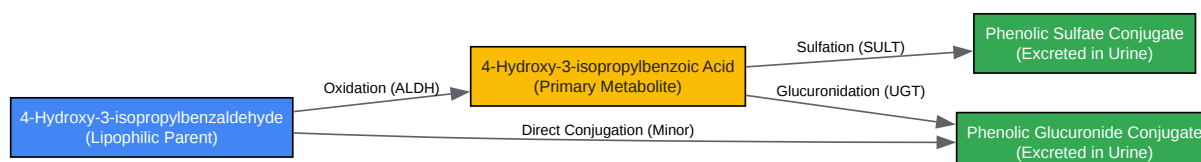
Metabolic Fate & ADME (Read-Across Analysis)

The metabolic trajectory of **4-Hydroxy-3-isopropylbenzaldehyde** can be extrapolated from the metabolism of Cuminaldehyde (aldehyde oxidation) and Thymol (isopropyl-phenol conjugation).

Predicted Metabolic Pathway

- Phase I (Oxidation): The aldehyde group is rapidly oxidized by aldehyde dehydrogenases (ALDH) to the corresponding carboxylic acid (4-Hydroxy-3-isopropylbenzoic acid). This is the detoxification step for the reactive aldehyde.
- Phase I (Hydroxylation): Minor hydroxylation may occur on the isopropyl side chain via CYP450 enzymes.
- Phase II (Conjugation): The phenolic hydroxyl group serves as a direct handle for Glucuronidation (UGT) and Sulfation (SULT), facilitating renal excretion.

Metabolic Pathway Visualization



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Caption: Predicted Phase I and Phase II metabolic clearance pathways for **4-Hydroxy-3-isopropylbenzaldehyde**.

Toxicological Profile (Read-Across)

Data derived from structural analogues: Cuminaldehyde (CAS 122-03-2) and 4-Hydroxybenzaldehyde (CAS 123-08-0).

Acute Toxicity[1]

- Oral: Predicted LD50: 1000 - 2000 mg/kg (Rat).
 - Basis: Cuminaldehyde has an LD50 of 1390 mg/kg. The addition of a hydroxyl group generally increases polarity and excretion, potentially lowering acute toxicity slightly, but it remains in GHS Category 4 (Harmful if swallowed).
- Dermal: Predicted LD50: > 2000 mg/kg (Rabbit).
 - Basis: Phenolic aldehydes are generally well-tolerated dermally unless highly corrosive.

Irritation & Corrosivity

- Skin:Irritant (Category 2). Phenols can cause protein denaturation; the aldehyde adds reactivity.
- Eye:Severe Irritant (Category 2A/1). Aldehydes are known lachrymators and irritants. 4-Hydroxybenzaldehyde causes serious eye damage (H318). Handle with extreme care.

Sensitization

- Skin Sensitization:Positive Prediction.
 - Mechanism:[1][2] Aldehydes can form Schiff bases with skin proteins (haptization). Cuminaldehyde is a known sensitizer. This compound should be treated as a potential contact allergen.

Genotoxicity & Carcinogenicity

- Ames Test: Predicted Negative.
 - Basis: 4-Hydroxybenzaldehyde and Cuminaldehyde are negative in standard Salmonella typhimurium strains (TA98, TA100). The structure lacks genotoxic alerts like nitro groups or epoxides.
- Carcinogenicity: No structural alerts for carcinogenicity.

Experimental Protocols for Validation

To validate the predictive data above, the following standardized protocols are recommended.

In Vitro Cytotoxicity (MTT Assay)

Purpose: Determine the IC₅₀ to set dose ranges for further tox studies. Methodology:

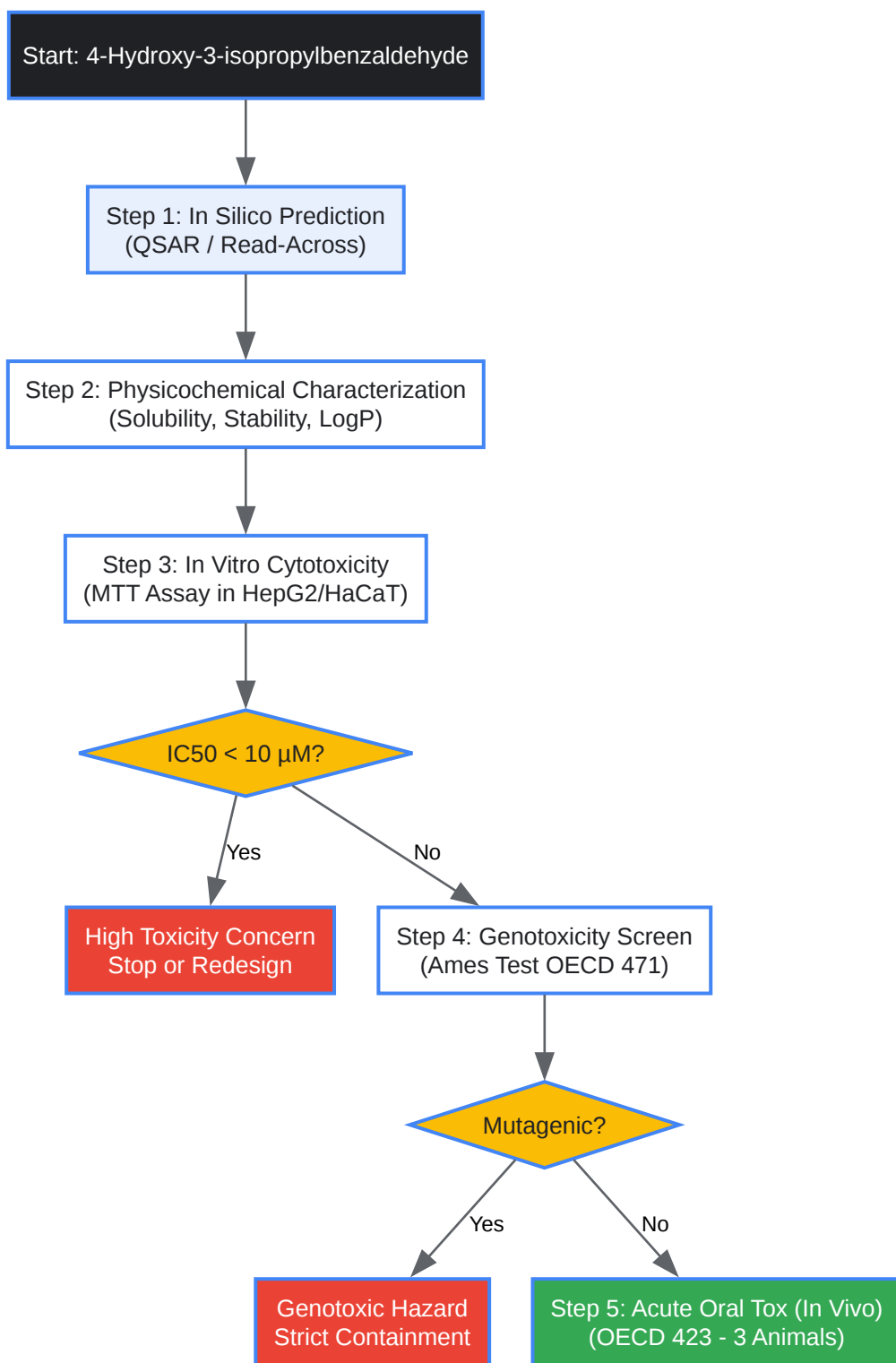
- Cell Line: HepG2 (Liver) or HaCaT (Keratinocyte).
- Preparation: Dissolve compound in DMSO (stock 100 mM). Dilute in media to final concentrations (0.1 - 1000 μ M). Final DMSO < 0.5%.
- Incubation: Seed cells in 96-well plates. Treat for 24h.
- Detection: Add MTT reagent (0.5 mg/mL). Incubate 4h. Solubilize formazan crystals with DMSO.
- Readout: Absorbance at 570 nm. Calculate IC₅₀ using non-linear regression.

Bacterial Reverse Mutation Assay (Ames Test)

Purpose: Confirm non-mutagenicity (OECD 471). Methodology:

- Strains: *S. typhimurium* TA98, TA100, TA1535, TA1537 and *E. coli* WP2uvrA.
- Activation: Perform with (+S9) and without (-S9) metabolic activation (rat liver extract).
- Dosing: 5 dose levels (e.g., 50, 150, 500, 1500, 5000 μ g/plate).
- Procedure: Plate incorporation method. Incubate at 37°C for 48h.
- Criteria: A $\geq$ 2-fold increase in revertant colonies indicates mutagenicity.

Toxicity Testing Workflow



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Caption: Tiered toxicological evaluation workflow ensuring "Fail-Fast" logic for high-risk endpoints.

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